

Essential Safety and Operational Guidance for Handling Diethanolamine Hydrochloride

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Compound of Interest

Compound Name: Diethanolamine hydrochloride

Cat. No.: B077265

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This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **Diethanolamine hydrochloride**, tailored for researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

Diethanolamine hydrochloride is a chemical that poses several health risks. It is harmful if swallowed, causes skin irritation, and can result in serious eye damage.^{[1][2][3]} Prolonged or repeated exposure may cause damage to organs.^{[1][3]} It is also harmful to aquatic life with long-lasting effects.^{[1][3]} Therefore, adherence to proper safety protocols and the use of appropriate Personal Protective Equipment (PPE) are critical.

The following table summarizes the recommended PPE for handling **Diethanolamine hydrochloride**. It is imperative to consult a safety specialist before handling this product to ensure the suggested protective clothing is sufficient for your specific application.^[4]

Protection Type	Recommended Equipment	Details and Citations
Eye/Face Protection	Tightly fitting safety goggles, Safety glasses with side-shields, Face shield.	Use equipment tested and approved under government standards like NIOSH (US) or EN 166 (EU).[2][5]
Skin Protection	Chemical-resistant gloves (Butyl, Nitrile, Neoprene, PVC, Viton, Barrier®), Lab coat, Complete suit protection against chemicals.	Inspect gloves prior to use and use proper glove removal technique.[2][4][5][6] Contaminated clothing should be removed immediately and washed before reuse.[1]
Respiratory Protection	A MSHA/NIOSH-approved vapor respirator or a full-face respirator with appropriate cartridges (e.g., type ABEK - EN 14387).	Required when vapors or aerosols are generated or if engineering controls are insufficient.[1][4][5][7]

Quantitative Toxicological Data

The following table provides a summary of key toxicological data for **Diethanolamine hydrochloride**.

Metric	Value	Species/Method	Citations
LD50 (Oral)	1,600 mg/kg	Rat	[7]
LD50 (Subcutaneous)	4,786 mg/kg	Mouse	[4]
LC50 (Aquatic)	1,460 mg/l (96 h)	Pimephales promelas (fathead minnow)	[1]

Operational and Disposal Plans

Safe handling of **Diethanolamine hydrochloride** requires adherence to a structured workflow, from preparation to disposal.

Handling and Storage Protocol

- Engineering Controls: Always work in a well-ventilated area. Use a chemical fume hood for all operations involving this substance.[1][5][7] Ensure that an eyewash station and a safety shower are in close proximity to the workstation.[4]
- Personal Preparation: Before handling, put on all required PPE as detailed in the table above.
- Handling: Avoid contact with skin and eyes.[2] Do not inhale any dust, vapors, or aerosols.[1][7] Do not eat, drink, or smoke in the handling area.[1]
- Storage: Keep the container tightly closed when not in use.[1][7][8] Store in a designated area, away from incompatible materials such as oxidizing agents and strong acids.[6]
- Hygiene: Wash hands thoroughly after handling the substance, before breaks, and at the end of the workday.[2][9][6]

Spill and Emergency Procedures

- Small Spills (<1 L):
 - If you are trained, confine the spill using an inert absorbent material (e.g., Chemizorb®).[5][7]
 - Avoid breathing vapors.[5]
 - Collect the absorbed material into a suitable, tightly closed container for disposal as hazardous waste.[5]
 - Double bag the spill waste in clear plastic bags, label it, and take it to the next chemical waste pick-up.[5]
- Emergency First Aid:
 - Eye Contact: Immediately rinse with plenty of water for several minutes, holding the eyelids open.[10] Remove contact lenses if present and easy to do.[7] Call an ophthalmologist immediately.[1][7]

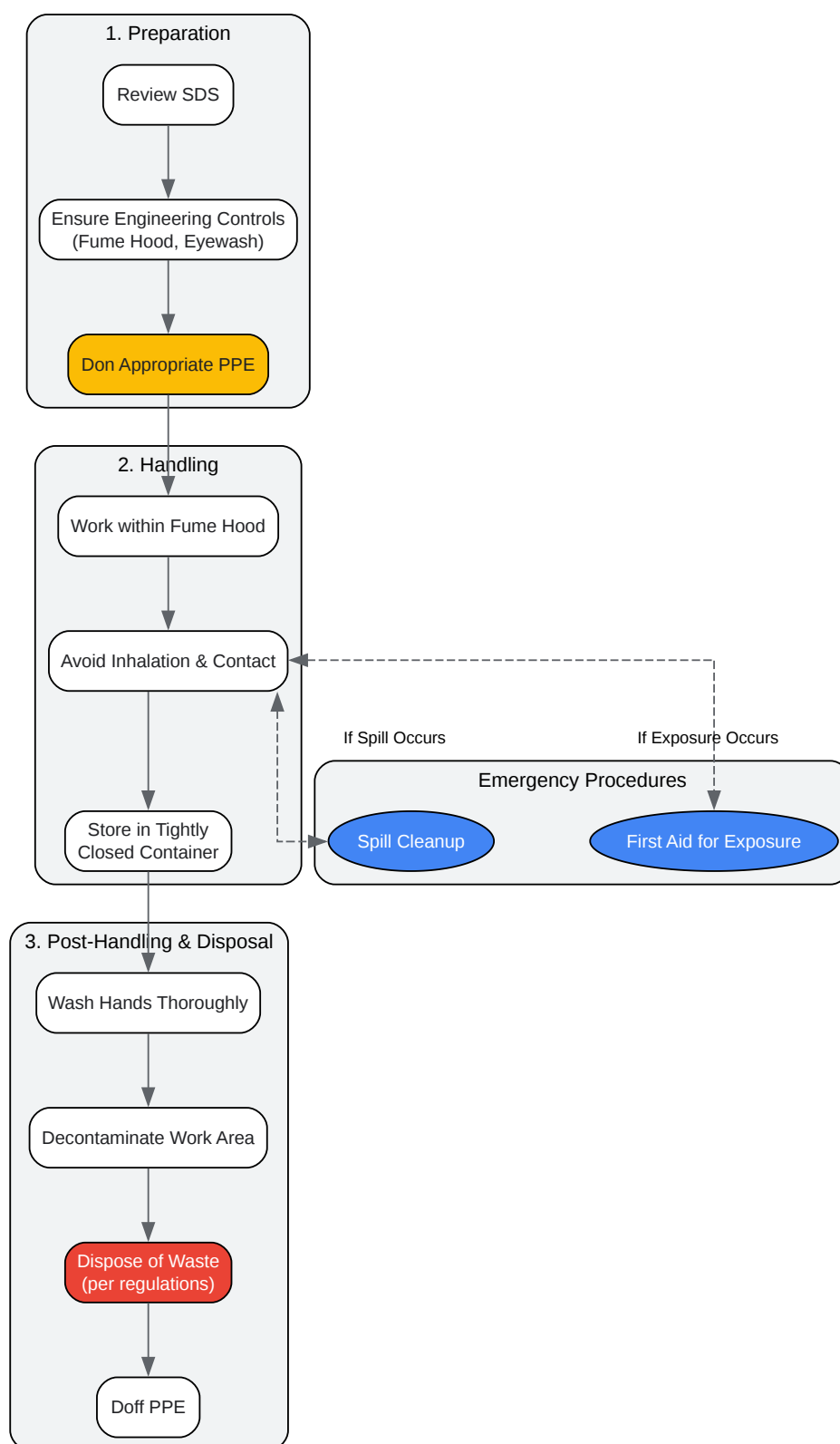
- Skin Contact: Immediately take off all contaminated clothing.[7] Rinse the affected skin with water or shower.[1][7] Consult a physician.[1][7]
- Inhalation: Move the person to fresh air.[1][7] If breathing has stopped, provide artificial respiration.[6] Consult a physician.[1][7]
- Ingestion: Immediately have the victim drink water (two glasses at most).[1][7] Consult a physician.[1][7]

Disposal Plan

Waste material must be disposed of in accordance with national and local regulations.[1]

- Waste Collection: Collect waste from residues and contaminated materials in their original or other suitable, labeled containers.[1] Do not mix with other waste.[1]
- Container Disposal: Uncleaned containers should be handled in the same manner as the product itself.[1]
- Disposal Method: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[9] Do not discharge into sewer systems or contaminate water, foodstuffs, or feed.[9]

Workflow for Handling Diethanolamine Hydrochloride



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Caption: Workflow for the safe handling of **Diethanolamine hydrochloride**.

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